

D-Mannitol-d2: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: D-Mannitol-d2

Cat. No.: B12410800

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This guide provides an in-depth overview of the stability and recommended storage conditions for **D-Mannitol-d2**. While specific stability data for the deuterated form is limited in publicly available literature, this document extrapolates from the extensive information on D-Mannitol, offering a robust framework for handling and storage to ensure the integrity of the compound for research and pharmaceutical development.

Core Stability Profile

D-Mannitol is generally a stable compound in its dry, solid state and in aqueous solutions.^[1] However, its stability is influenced by temperature, moisture, and solution concentration. Deuteration is not expected to significantly alter the fundamental stability profile, but specific comparative studies are recommended for critical applications.

Physicochemical Properties

The following table summarizes key physicochemical properties of D-Mannitol. These values are considered applicable to **D-Mannitol-d2** for general handling purposes.

Property	Value	Source
Molecular Weight	~184.19 g/mol (for d2 variant)	N/A
Melting Point	167-170 °C	[1]
Solubility in Water	≥ 100 mg/mL at 20 °C	[2]
Appearance	White crystalline powder	N/A

Thermal Stability

Thermal degradation of D-Mannitol is a key consideration, particularly at temperatures approaching its melting point. Studies have shown that degradation can begin at temperatures as low as 120 °C, with more significant degradation occurring at higher temperatures.[3]

Condition	Observation	Impact on Stability	Source
Heating at 180 °C in air	Sample turns into a dark-brown, sticky paste with significant mass loss (up to 80% over 16 days). Formation of volatile and non-volatile degradation products.	Significant degradation through caramelization-like processes involving dehydration, condensation, and polymerization.	[3][4]
Thermogravimetric Analysis (TGA)	Onset of decomposition reported at varying temperatures, from 220 °C to 300 °C.	Indicates the temperature at which significant mass loss due to decomposition begins.	[3][4][5]
Heating under inert atmosphere (Argon, Nitrogen)	Progressive browning and change in consistency observed, though degradation may be slowed compared to in air.	Degradation still occurs, suggesting inherent thermal instability of the molten state.	[6]

Recommended Storage Conditions

To ensure the long-term stability of **D-Mannitol-d2**, the following storage conditions are recommended based on the known properties of D-Mannitol.

Parameter	Recommendation	Rationale
Temperature	Store at ambient room temperature.	D-Mannitol is stable in the dry state at ambient temperatures. [1][2] Avoid excessive heat to prevent thermal degradation. [7]
Humidity	Store in a dry place.	D-Mannitol is not highly hygroscopic, which makes it suitable for use with moisture-sensitive active ingredients.[1] However, storage in a dry environment is a general best practice for chemical stability.
Container	Store in a well-closed container.	Protects from atmospheric moisture and contaminants.[1] [7][8]
Light	General laboratory lighting is acceptable.	No specific light sensitivity is prominently reported.
Incompatibilities	Keep away from strong oxidizing agents.	To prevent potential hazardous reactions.[1][2][7]

Stability in Solution

Aqueous solutions of D-Mannitol are generally stable.[1] However, physical instability in the form of crystallization can occur at higher concentrations and lower temperatures.

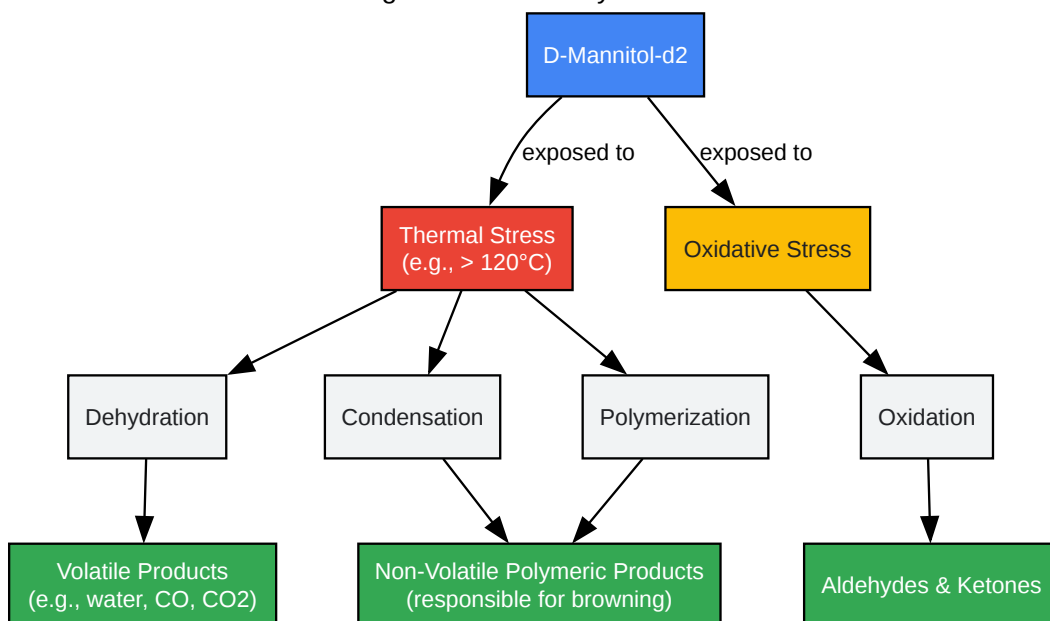
Concentration	Temperature	Observation	Source
>10% w/v	Ambient or below	Risk of precipitation/crystallization.	[9]
20% w/v	Below ~21 °C	Becomes supersaturated, leading to a high probability of crystallization.	[9]

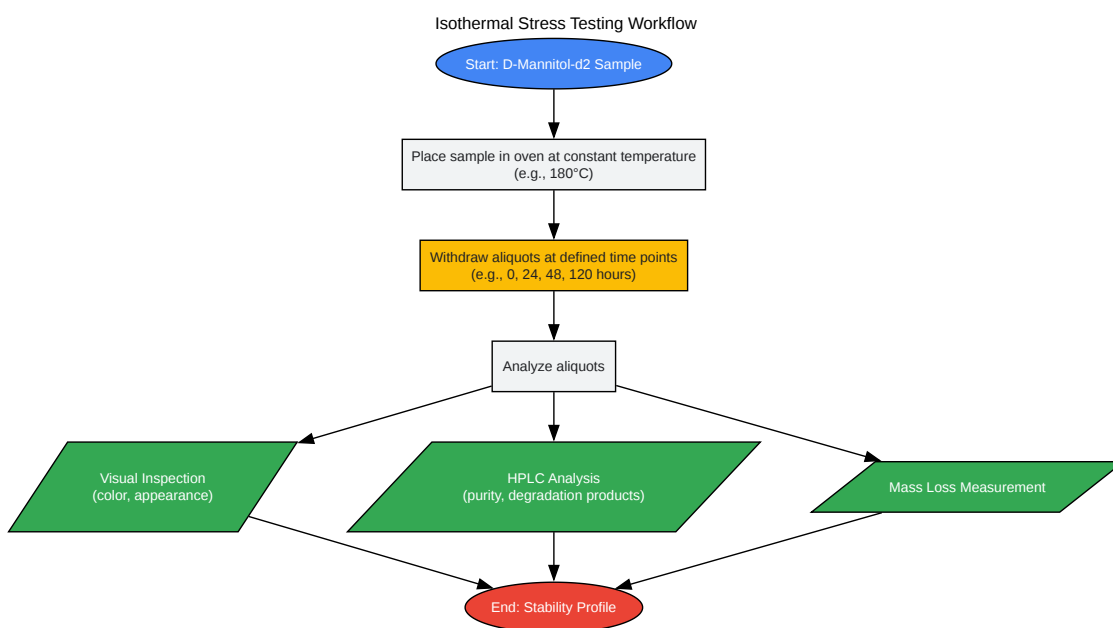
Solutions can be sterilized by autoclaving or filtration without causing chemical degradation.[1] If crystallization occurs in a **D-Mannitol-d2** solution, it can often be redissolved by gentle warming.

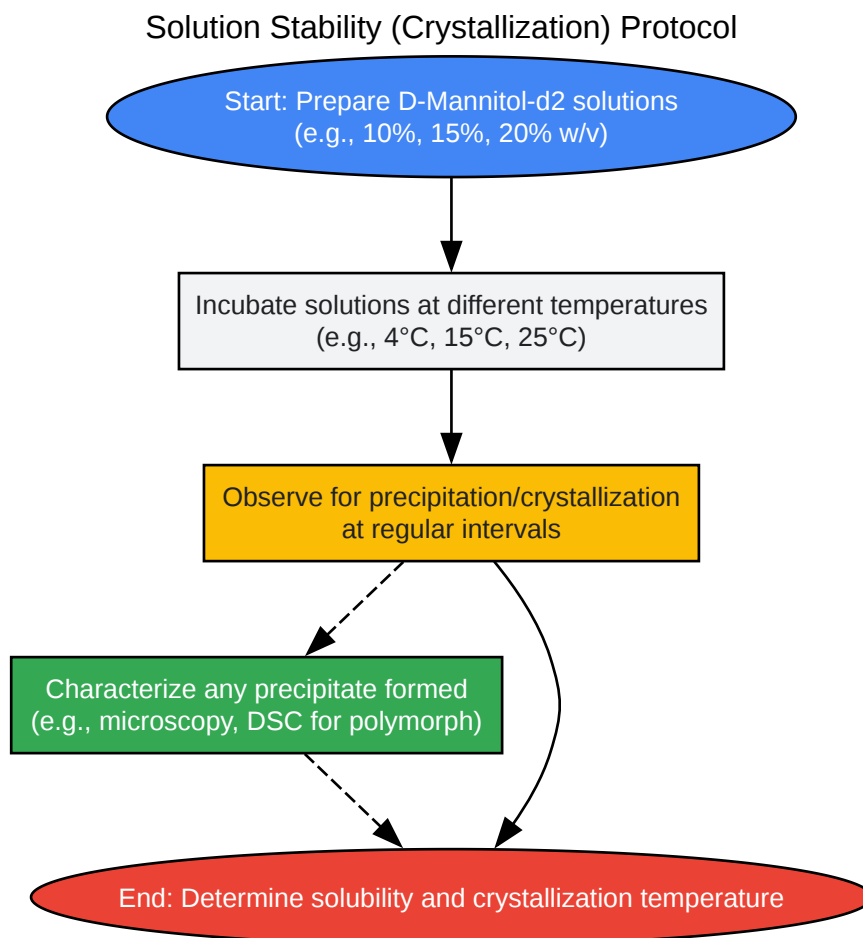
Potential Degradation Pathways

The primary degradation pathway for D-Mannitol, especially under thermal stress, involves complex reactions similar to caramelization in sugars.[3][4] In the presence of oxygen, oxidation can also occur.

Potential Degradation Pathways of D-Mannitol-d2







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